

An In-Depth Technical Guide to (R)-1-Methylpiperidine-2-carboxylic Acid

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Compound of Interest

Compound Name: (R)-1-Methylpiperidine-2-carboxylic acid

Cat. No.: B055604

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CAS Number: 41447-17-0

This technical guide provides a comprehensive overview of **(R)-1-Methylpiperidine-2-carboxylic acid**, a heterocyclic amino acid derivative of interest to researchers, scientists, and professionals in drug development. This document details its chemical properties, synthesis, and potential biological significance, with a focus on its role as a chiral building block in medicinal chemistry.

Chemical and Physical Properties

(R)-1-Methylpiperidine-2-carboxylic acid, also known as (R)-N-Methylpipecolic acid, is a chiral cyclic amino acid. Its structure consists of a piperidine ring N-methylated at position 1 and substituted with a carboxylic acid group at position 2 in the (R)-configuration. This specific stereochemistry is crucial for its interaction with biological targets.

Property	Value	Reference
CAS Number	41447-17-0	[1]
Molecular Formula	C ₇ H ₁₃ NO ₂	[1]
Molecular Weight	143.18 g/mol	[2]
IUPAC Name	(2R)-1-methylpiperidine-2-carboxylic acid	[2]
Synonyms	(+)-(R)-N-Methylpipecolic acid, (2R)-1-methyl-2-Piperidinecarboxylic acid, N-Methyl-D-pipecolic acid	[1]
SMILES	<chem>CN1CCCC[C@@H]1C(=O)O</chem>	
InChI Key	BPSLZWSRHTULGU-ZCFIWIBFSA-N	

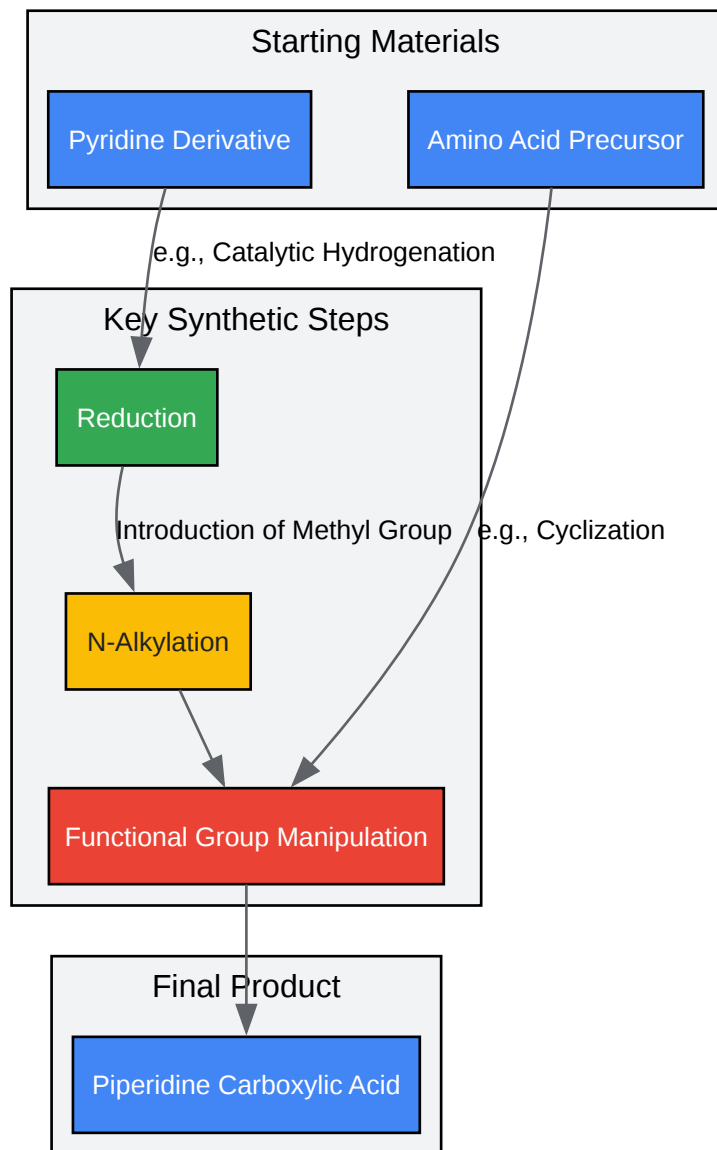
Synthesis of Piperidine Carboxylic Acids: A General Overview

The synthesis of piperidine carboxylic acids is a cornerstone of many pharmaceutical and agrochemical research programs. Various synthetic strategies have been developed to access these valuable scaffolds, often focusing on achieving high stereoselectivity.

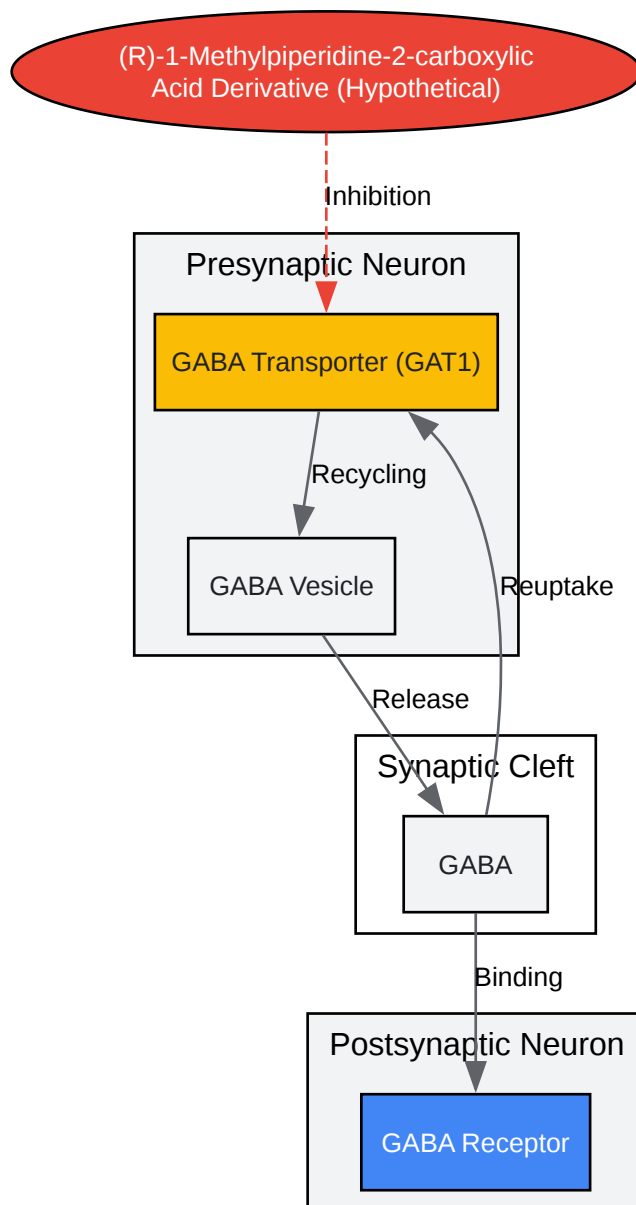
General Synthetic Workflow

A common approach to synthesizing substituted piperidines involves the construction of the heterocyclic ring through cyclization reactions. The following diagram illustrates a generalized workflow for the synthesis of piperidine derivatives, which can be adapted for the production of **(R)-1-Methylpiperidine-2-carboxylic acid**.

General Synthetic Workflow for Piperidine Derivatives



GABAergic Synapse and Action of GABA Uptake Inhibitors



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References

- 1. [acgpubs.org](https://pubchem.ncbi.nlm.nih.gov/compound/1-Methylpiperidine-2-carboxylic-acid) [[acgpubs.org](https://pubchem.ncbi.nlm.nih.gov/compound/1-Methylpiperidine-2-carboxylic-acid)]
- 2. 1-Methylpiperidine-2-carboxylic acid | C₇H₁₃NO₂ | CID 415939 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/1-Methylpiperidine-2-carboxylic-acid)]
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